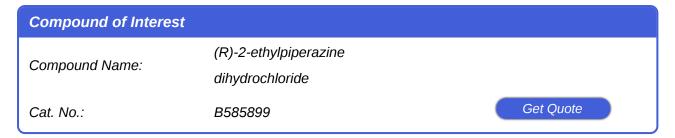


# (R)-2-ethylpiperazine dihydrochloride chemical properties

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An In-depth Technical Guide to (R)-2-ethylpiperazine dihydrochloride

This technical guide provides a comprehensive overview of the chemical properties, safety information, and available data for **(R)-2-ethylpiperazine dihydrochloride**, tailored for researchers, scientists, and professionals in drug development.

# **Chemical Identity and Properties**

**(R)-2-ethylpiperazine dihydrochloride** is a chiral organic compound. It is the dihydrochloride salt form of (R)-2-ethylpiperazine, meaning two molecules of hydrogen chloride have been reacted with the basic nitrogen centers of the piperazine ring. This salt form often enhances stability and solubility in aqueous solutions compared to the free base.

#### **Chemical Identifiers**

A summary of the key identifiers for **(R)-2-ethylpiperazine dihydrochloride** is presented below.



Identifier	Value	Citation
IUPAC Name	(2R)-2-ethylpiperazine dihydrochloride	[1]
CAS Number	438050-07-8	[1][2]
Molecular Formula	C6H16Cl2N2	[2]
InChI Key	VCKAKBROIJTVJI- QYCVXMPOSA-N	[1]
Canonical SMILES	CC[C@H]1CNCCN1.CI.CI	[3]
Synonyms	(2R)-2-Ethylpiperazine Dihydrochloride	[2]

# **Physicochemical Properties**

The quantitative physical and chemical properties are crucial for experimental design and application.

Property	Value	Citation
Molecular Weight	187.11 g/mol	[2]
Physical Form	Solid	[1]
Purity	Typically ≥95% (may vary by supplier)	[1]
Storage Temperature	Room Temperature or 2-8°C Refrigerator	[1][2]
Shipping Conditions	Ambient	[2]

# **Safety and Handling**

**(R)-2-ethylpiperazine dihydrochloride** is classified as a hazardous substance. Adherence to safety protocols is essential when handling this chemical.



#### **GHS Hazard Information**

The compound is associated with the following hazard statements according to the Globally Harmonized System (GHS).[1][4]

Code	Hazard Statement
H302	Harmful if swallowed.[1][4]
H315	Causes skin irritation.[1][4]
H319	Causes serious eye irritation.[1][4]
H335	May cause respiratory irritation.[1][4]

# **GHS Precautionary Statements**

Recommended precautionary measures for handling this compound include the following.[1][4]

Code	Precautionary Statement
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.[1][4]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[1][4]
P301+P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[1]
P302+P352	IF ON SKIN: Wash with plenty of soap and water.[1][4]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][4]

Personal protective equipment (PPE), including lab coats, gloves, and safety goggles, should be worn at all times.[5][6] Work should be conducted in a well-ventilated area or under a chemical fume hood.[6][7]



# **Experimental Protocols & Data**

Detailed, peer-reviewed experimental protocols for the specific synthesis or analysis of **(R)-2-ethylpiperazine dihydrochloride** are not readily available in public literature. Commercial suppliers note that they may not perform extensive analytical data collection for this product and that the buyer is responsible for confirming identity and purity. However, a general workflow for quality control and characterization can be proposed.

## **General Quality Control Workflow**

The following diagram illustrates a typical workflow for the quality control (QC) analysis of a chemical standard like **(R)-2-ethylpiperazine dihydrochloride**. This process ensures the identity, purity, and integrity of the compound before its use in research or development.



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Caption: General workflow for chemical quality control.

### **Spectroscopic Analysis**

Some suppliers indicate the availability of spectroscopic data such as FTIR, <sup>1</sup>H NMR, and <sup>13</sup>C NMR for this compound.[2] While the raw data and acquisition parameters are not provided, these techniques are fundamental for structural elucidation and confirmation.

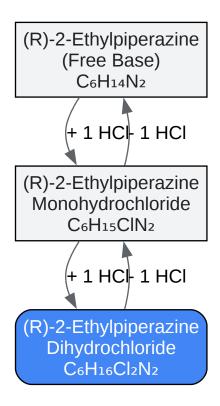
• ¹H NMR (Proton Nuclear Magnetic Resonance): Would be used to confirm the presence of the ethyl group and the piperazine ring protons, and their respective chemical environments.



- ¹³C NMR (Carbon-13 Nuclear Magnetic Resonance): Would identify the number of unique carbon atoms in the molecule, corresponding to the ethyl group and the piperazine ring.
- FTIR (Fourier-Transform Infrared Spectroscopy): Would show characteristic absorption bands for N-H bonds (in the salt form), C-H bonds, and C-N bonds.

# **Chemical Relationships**

The relationship between the (R)-2-ethylpiperazine free base and its hydrochloride salts is a fundamental acid-base equilibrium. The nitrogen atoms on the piperazine ring are basic and can be protonated by acids like hydrochloric acid (HCl).



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